

# Technical Guide: 1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile (CAS 162686-53-5)

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## Compound of Interest

**Compound Name:** 1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile

**Cat. No.:** B176273

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Disclaimer: This document summarizes the currently available technical information for **1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile**. It is important to note that detailed experimental protocols, extensive biological activity data, and specific signaling pathway involvement for this particular compound are limited in publicly accessible scientific literature. The information presented herein is a compilation of data from chemical suppliers and general knowledge of related piperidine compounds.

## Core Compound Information

**1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** is a substituted piperidine derivative. The presence of the benzyl group, a hydroxymethyl group, and a carbonitrile at the 4-position of the piperidine ring suggests its potential as a versatile intermediate in organic synthesis, particularly for the development of more complex molecules with potential pharmaceutical applications.

## Chemical Properties

Property	Value	Source
CAS Number	162686-53-5	[1][2][3]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> N <sub>2</sub> O	[3]
Molecular Weight	230.31 g/mol	N/A
Appearance	White to off-white solid	Supplier Data
Solubility	Soluble in organic solvents like methanol, ethanol, and DMSO	General Knowledge

## Spectral Data

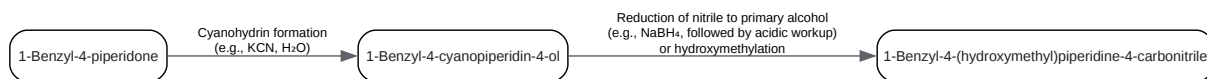
Detailed spectral data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry for this specific compound are not readily available in public databases. Researchers would need to acquire this data experimentally upon obtaining a sample.

## Synthesis and Experimental Protocols

A specific, detailed, and validated experimental protocol for the synthesis of **1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** is not described in the surveyed literature. However, based on the synthesis of structurally related piperidine derivatives, a plausible synthetic route can be proposed.

## Hypothetical Synthetic Workflow

The synthesis of **1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** would likely involve a multi-step process starting from a simpler piperidine precursor. A potential, though unverified, workflow is outlined below.



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Caption: A potential synthetic pathway for the target compound.

Disclaimer: This is a hypothetical workflow. The actual synthesis may require different reagents, catalysts, and reaction conditions. Optimization and validation would be necessary.

## Biological Activity and Potential Applications

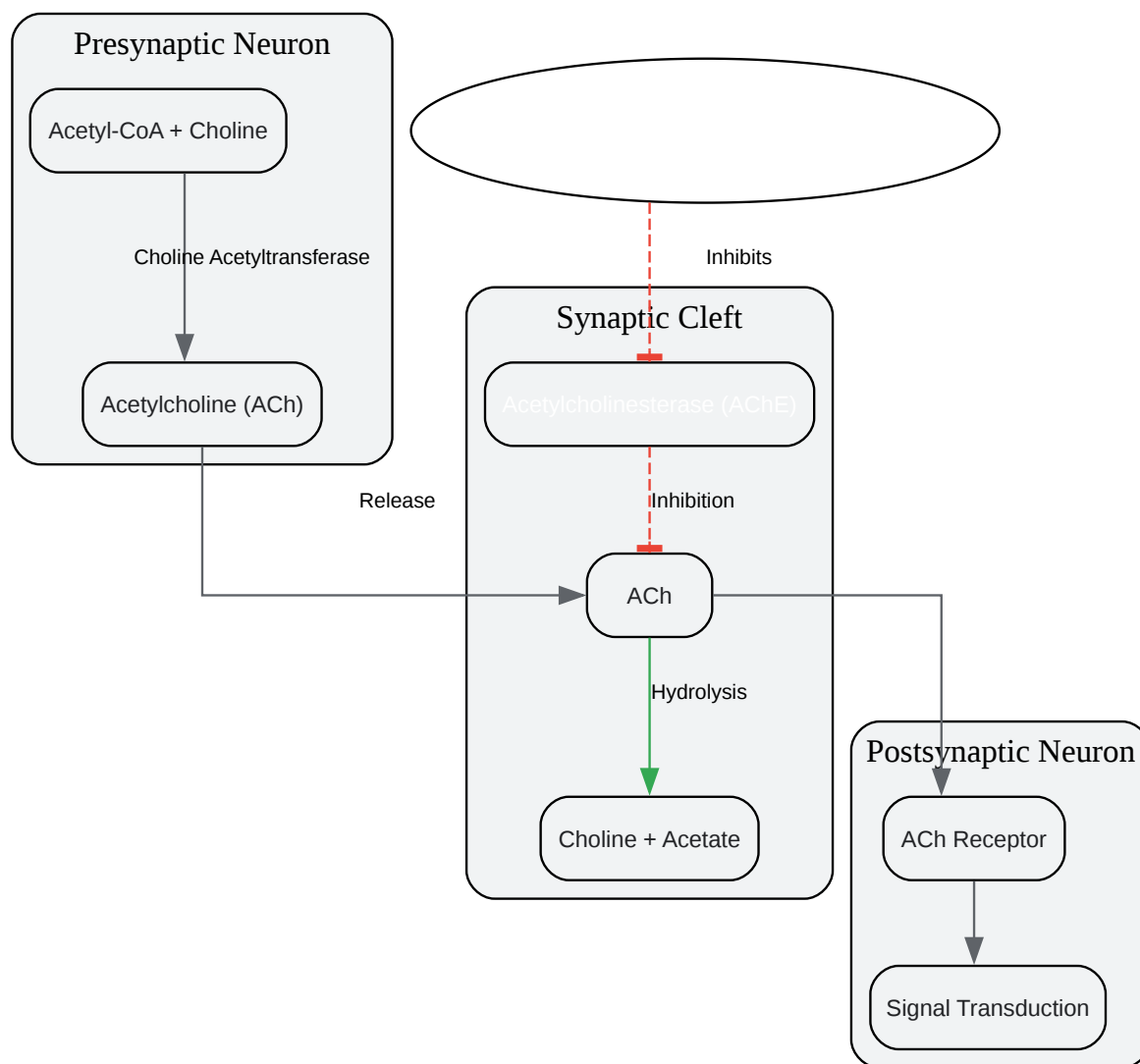
The biological activity of **1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** has not been explicitly reported. However, the N-benzylpiperidine scaffold is a common feature in compounds with significant biological activities. For instance, various derivatives have been investigated as:

- Acetylcholinesterase (AChE) inhibitors: Relevant for the treatment of Alzheimer's disease.
- Histone Deacetylase (HDAC) inhibitors: Investigated for their potential in cancer therapy.
- Serotonin transporter (SERT) inhibitors: Used in the treatment of depression and anxiety disorders.

Given these precedents, it is plausible that **1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** could serve as an intermediate in the synthesis of novel therapeutic agents targeting these or other biological pathways.

## Hypothetical Signaling Pathway Involvement

Based on the activities of related N-benzylpiperidine compounds, one could hypothesize its potential interaction with pathways relevant to neurodegenerative diseases. For example, a derivative of this compound might inhibit acetylcholinesterase, leading to an increase in acetylcholine levels in the synaptic cleft, which is a key strategy in managing Alzheimer's disease symptoms.



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Caption: Hypothetical inhibition of AChE by a derivative.

Disclaimer: This diagram illustrates a potential mechanism of action for a derivative of the title compound, based on the known activities of similar molecules. It is not based on experimental data for **1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** itself.

## Conclusion

**1-Benzyl-4-(hydroxymethyl)piperidine-4-carbonitrile** is a chemical compound with potential as a synthetic intermediate. While its direct biological applications are not yet documented, its structural motifs are present in a range of biologically active molecules. Further research is required to elucidate its reactivity, synthetic utility, and pharmacological profile. This guide provides a summary of the currently available information and highlights the need for more in-depth studies to fully characterize this compound.

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## References

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